

Application Notes and Protocols: Egyptian Blue in Near-Infrared Imaging

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Compound of Interest

Compound Name: EGYPTIAN BLUE

CAS No.: 10279-60-4

Cat. No.: B1180614

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Egyptian Blue ($\text{CaCuSi}_4\text{O}_{10}$), the first known synthetic pigment, is experiencing a modern renaissance in the field of near-infrared (NIR) imaging.^{[1][2][3]} Its remarkable photophysical properties, including a high quantum yield and long luminescence lifetime in the NIR spectrum, make it an exceptional candidate for a variety of high-tech applications, particularly in biomedical imaging and diagnostics.^{[4][5][6]} This document provides detailed application notes and experimental protocols for utilizing **Egyptian Blue** and its nanostructured derivatives as NIR contrast agents.

The primary advantage of operating in the NIR window (700-1700 nm) for biological imaging is the reduced scattering and absorption of light by tissues, allowing for deeper penetration and higher resolution imaging.^{[4][7]} **Egyptian Blue**'s intense and stable luminescence at approximately 910 nm positions it as a powerful tool for researchers.^{[4][5][8]} Recent advancements have focused on the exfoliation of bulk **Egyptian Blue** into nanosheets (EB-

NS), which are significantly more suitable for in vivo applications due to their size and dispersibility.[7][9][10][11]

Photophysical Properties of Egyptian Blue

Egyptian Blue's utility in NIR imaging stems from its unique and robust photoluminescent characteristics. A summary of these properties is presented in the table below.

Property	Value	Notes
Maximum Emission Wavelength (λ_{em})	~910 nm	Falls within the first near-infrared (NIR-I) window, which is optimal for biological imaging.[4][5][8]
Excitation Wavelength (λ_{ex})	Broad absorption in the visible range (~630 nm)	Can be efficiently excited with common light sources like LEDs.[8][12]
Quantum Yield (Φ)	Up to 10.5%	Exceptionally high for a NIR emitter, leading to bright signals.[4][5]
Luminescence Lifetime (τ)	Up to 107 μ s	The long lifetime allows for time-gated imaging to reduce background autofluorescence.[4][5]
Photostability	Extremely high	Does not photobleach, ensuring stable and repeatable measurements.[7][10]
Biocompatibility	Considered biocompatible	Further studies on functionalized nanosheets are ongoing.[13]

Applications in Near-Infrared Imaging In Vitro and In Vivo Bioimaging

Egyptian Blue nanosheets (EB-NS) have been successfully employed as fluorescent probes for high-resolution imaging of cells and tissues. Their bright and stable NIR emission allows for long-term tracking and visualization of biological processes.

Key Applications:

- Cellular Imaging: EB-NS can be internalized by cells, enabling the visualization of cellular structures and dynamics.[7][10]
- Tissue Imaging: The deep tissue penetration of NIR light allows for imaging of structures within living organisms. For example, EB-NS have been used to visualize the tissue structure around cell nuclei in fruit fly embryos.[7][10]
- Plant Biology: Researchers have demonstrated the uptake of EB-NS by plants, which can be detected remotely, suggesting applications in agriculture.[7][9]

Targeted Imaging and Drug Delivery

The surface of **Egyptian Blue** nanosheets can be chemically modified to attach targeting ligands, such as antibodies or small molecules. This functionalization enables the specific targeting of cancer cells or other diseased tissues, paving the way for targeted imaging and theranostics.

Workflow for Targeted Imaging:

- Surface Functionalization: Covalent modification of the EB-NS surface with functional groups like carboxylic acids.[13][14]
- Bioconjugation: Attachment of a targeting moiety (e.g., folic acid to target cancer cells with folate receptors).[13][14]
- In Vivo Administration: Introduction of the functionalized EB-NS into the biological system.
- NIR Imaging: Visualization of the accumulation of the targeted nanosheets at the site of interest.

Experimental Protocols

Protocol 1: Exfoliation of Egyptian Blue into Nanosheets

This protocol describes the liquid-phase exfoliation of bulk **Egyptian Blue** powder into nanosheets suitable for biomedical applications.

Materials:

- **Egyptian Blue** powder
- Deionized water or ethanol
- Probe sonicator
- Centrifuge

Procedure:

- Disperse **Egyptian Blue** powder in the chosen solvent (e.g., 1 mg/mL).
- Sonicate the dispersion using a probe sonicator. The sonication time and power will need to be optimized depending on the desired nanosheet size.
- Centrifuge the sonicated dispersion at a low speed (e.g., 1,500 rpm) for 10-15 minutes to remove any remaining bulk material.
- Carefully collect the supernatant, which contains the exfoliated **Egyptian Blue** nanosheets.
- Characterize the nanosheets using techniques such as atomic force microscopy (AFM) for size and transmission electron microscopy (TEM) for morphology.

Protocol 2: Surface Functionalization of Egyptian Blue Nanosheets

This protocol outlines a general method for the covalent functionalization of EB-NS with carboxyl groups, which can then be used for further bioconjugation.

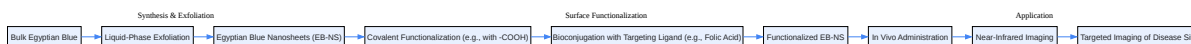
Materials:

- Exfoliated **Egyptian Blue** nanosheets dispersion
- (3-Aminopropyl)triethoxysilane (APTES)
- Succinic anhydride
- Anhydrous dimethylformamide (DMF)
- Triethylamine

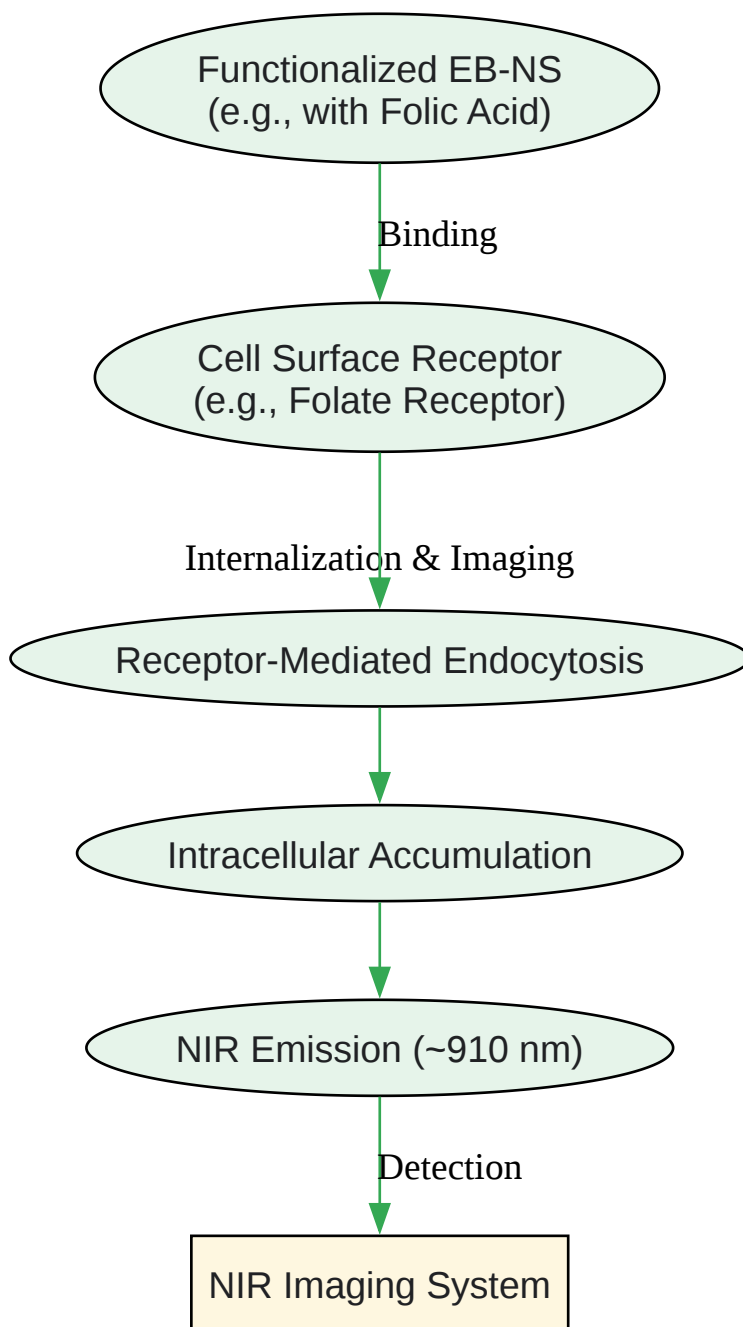
Procedure:

- Add APTES to the EB-NS dispersion and stir overnight at room temperature to introduce amine groups onto the surface.
- Wash the amine-functionalized nanosheets repeatedly with DMF by centrifugation and redispersion to remove excess APTES.
- Disperse the amine-functionalized nanosheets in anhydrous DMF.
- Add succinic anhydride and a catalytic amount of triethylamine to the dispersion and stir for 24 hours at room temperature.
- Wash the resulting carboxyl-functionalized nanosheets thoroughly with DMF and then deionized water to remove unreacted reagents.
- Confirm the functionalization using techniques such as Fourier-transform infrared spectroscopy (FTIR) and X-ray photoelectron spectroscopy (XPS).

Visualizations



Cellular Targeting



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